

An In-depth Technical Guide to Tetrafluorosuccinimide: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: **Tetrafluorosuccinimide**

Cat. No.: **B1346448**

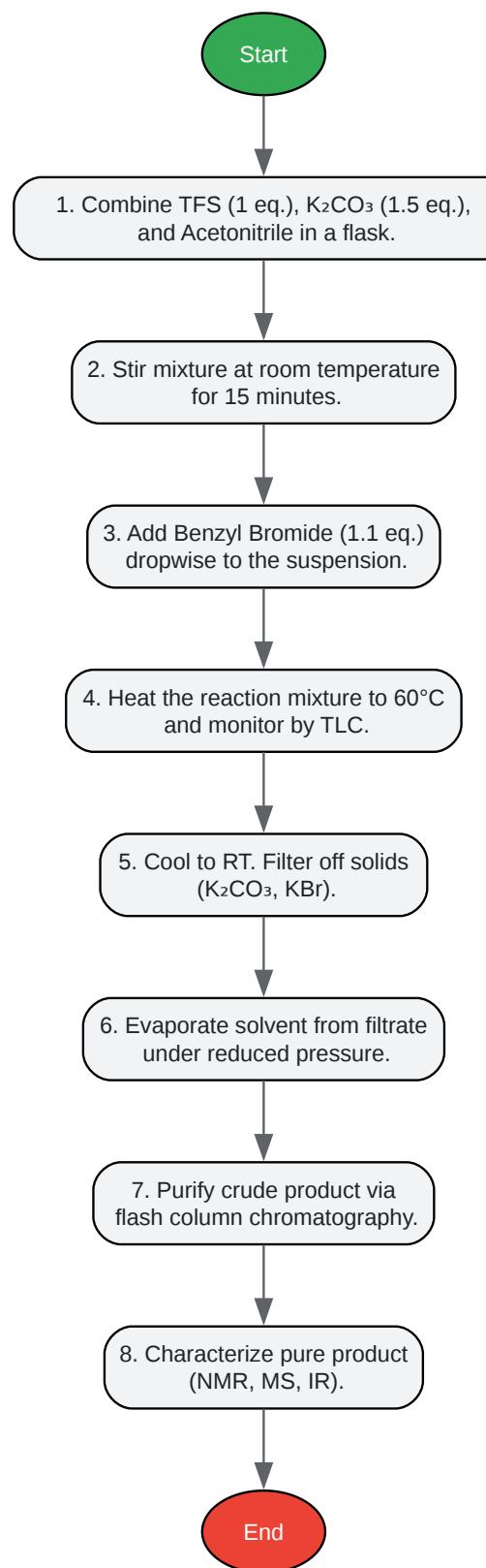
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Executive Summary

Tetrafluorosuccinimide (TFS) is a fluorinated heterocyclic compound that has garnered significant interest as a versatile building block in modern organic synthesis and drug discovery. The strategic incorporation of four fluorine atoms onto the succinimide scaffold imparts unique physicochemical properties, including enhanced thermal stability, altered electronic characteristics, and modified lipophilicity. These attributes make it a valuable intermediate for synthesizing complex fluorinated molecules with potential applications in pharmaceuticals, agrochemicals, and advanced materials.^[1] This guide provides a comprehensive overview of the core physical and chemical properties of **tetrafluorosuccinimide**, detailed experimental insights, and its strategic role in the development of novel chemical entities.

Nomenclature, Structure, and Identification

Tetrafluorosuccinimide is systematically known as 3,3,4,4-tetrafluoropyrrolidine-2,5-dione.^[2] Its structure consists of a five-membered pyrrolidine ring containing an imide functional group, with two carbonyl groups attached to the nitrogen atom. The key feature is the substitution of all four hydrogen atoms on the carbon backbone with fluorine atoms.

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References

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- 2. Tetrafluorosuccinimide | C4HF4NO2 | CID 287219 - PubChem [pubchem.ncbi.nlm.nih.gov]
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